

Sorbitan, bis(12-hydroxy-9-octadecenoate): A Comprehensive Technical Review

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Compound of Interest

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Sorbitan, bis(12-hydroxy-9-octadecenoate), also known as sorbitan diricinoleate, is a non-ionic surfactant belonging to the sorbitan ester family. These esters are widely utilized across the pharmaceutical, cosmetic, and food industries for their excellent emulsifying, stabilizing, and dispersing properties. This technical guide provides a comprehensive literature review of Sorbitan, bis(12-hydroxy-9-octadecenoate), focusing on its chemical characteristics, synthesis, and potential applications, particularly in drug development. Due to the limited availability of data specific to this diester, this review incorporates information from closely related sorbitan esters and its constituent fatty acid, ricinoleic acid, to provide a thorough understanding of its expected properties and functionalities.

Introduction

Sorbitan esters are a class of non-ionic surfactants produced by the esterification of sorbitol and its anhydrides (sorbitan and isosorbide) with fatty acids. The presence of the hydroxylated fatty acid, ricinoleic acid (12-hydroxy-9-octadecenoic acid), in Sorbitan, bis(12-hydroxy-9-octadecenoate) imparts unique properties, including increased polarity and potential for further chemical modification, making it a subject of interest for specialized applications. This document aims to consolidate the available scientific and technical information on this compound, providing a valuable resource for researchers and professionals in drug formulation and development.

Chemical and Physical Properties

While specific experimental data for Sorbitan, bis(12-hydroxy-9-octadecenoate) is scarce, its properties can be inferred from the general characteristics of sorbitan esters and data on related compounds. Sorbitan esters are typically viscous liquids or waxy solids and are soluble in many organic solvents.[1] Their stability is generally good across a pH range of 2 to 12.[1]

Table 1: Physicochemical Properties of Sorbitan, bis(12-hydroxy-9-octadecenoate) and Related Compounds

Property	Sorbitan, bis(12-hydroxy-9-octadecenoate)	Sorbitan, mono(12-hydroxy-9-octadecenoate)	Sorbitan Monooleate (Span 80)
Molecular Formula	C42H76O9[2]	C24H44O7[3]	C24H44O6
Molecular Weight	725.0 g/mol (calculated)	444.6 g/mol [3]	428.6 g/mol
Appearance	Expected to be a viscous liquid or waxy solid	-	Yellow to amber viscous liquid
Solubility	Expected to be soluble in organic solvents, poorly soluble in water	-	Soluble in ethanol, mineral oil, and vegetable oils; insoluble in water.[4]
HLB Value (Calculated)	~3-5 (Estimated for diesters)	-	4.3

Synthesis of Sorbitan, bis(12-hydroxy-9-octadecenoate)

The synthesis of sorbitan esters, including the diricinoleate, can be achieved through chemical or enzymatic routes. The chemical synthesis typically involves the direct esterification of sorbitol with ricinoleic acid at elevated temperatures. This process can be performed in one or two steps.

Chemical Synthesis

One-Step Process: Sorbitol and ricinoleic acid are reacted directly in the presence of a catalyst at high temperatures (e.g., 200-260°C).[5] This method results in a mixture of sorbitan esters, including mono-, di-, and triesters, as the dehydration of sorbitol to sorbitan occurs concurrently with esterification.

Two-Step Process: This method offers better control over the final product composition.

- **Dehydration of Sorbitol:** Sorbitol is first dehydrated in the presence of an acid catalyst to form sorbitan (a mixture of cyclic ethers).[6]
- **Esterification:** The resulting sorbitan is then esterified with ricinoleic acid, typically in the presence of an alkaline catalyst at temperatures around 180-215°C.[5][6]

Experimental Protocol: General Two-Step Synthesis of Sorbitan Diesters

Materials:

- Sorbitol
- Ricinoleic Acid
- Acid Catalyst (e.g., p-toluenesulfonic acid)
- Alkaline Catalyst (e.g., sodium hydroxide)
- Inert gas (e.g., Nitrogen)
- Organic solvent for purification (e.g., ethanol)

Procedure:

Step 1: Dehydration of Sorbitol to Sorbitan

- Charge a reaction vessel with sorbitol and an acid catalyst.
- Heat the mixture under reduced pressure to a temperature of 120-150°C to facilitate the removal of water.[6]

- Monitor the reaction until the theoretical amount of water for the formation of sorbitan has been collected.
- Cool the resulting sorbitan mixture.

Step 2: Esterification of Sorbitan with Ricinoleic Acid

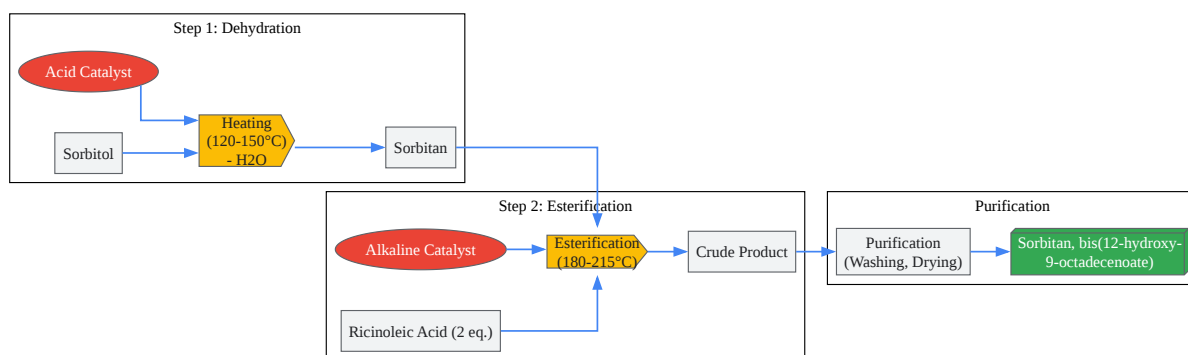
- Add ricinoleic acid to the sorbitan mixture in a molar ratio appropriate for the desired degree of esterification (approximately 2:1 for the diester).
- Add an alkaline catalyst to the reaction mixture.
- Heat the mixture to 180-215°C under a nitrogen atmosphere.^[5]
- Maintain the temperature and stir the reaction mixture until the desired acid value is reached, indicating the completion of the esterification.
- Cool the reaction mixture and purify the product, for example, by washing with water to remove the catalyst and unreacted polyols, followed by drying under vacuum.

Enzymatic Synthesis

Enzymatic synthesis offers a milder and more selective alternative to chemical methods.

Lipases, such as those from *Candida antarctica* or *Mucor miehei*, can be used to catalyze the esterification of sorbitol or sorbitan with ricinoleic acid.^[7] This method can lead to higher purity products with fewer side reactions.^[7]

Diagram: General Workflow for the Two-Step Synthesis of Sorbitan, bis(12-hydroxy-9-octadecenoate)



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Caption: General workflow for the two-step synthesis of Sorbitan, bis(12-hydroxy-9-octadecenoate).

Analytical Characterization

A combination of analytical techniques is typically employed to characterize sorbitan esters and determine their composition.

Table 2: Analytical Methods for the Characterization of Sorbitan Esters

Technique	Purpose
High-Performance Liquid Chromatography (HPLC)	Separation and quantification of mono-, di-, tri-, and tetra-esters.[8]
Supercritical Fluid Chromatography (SFC)	Separation of high molecular weight sorbitan esters with high efficiency.[9]
Gas Chromatography (GC)	Analysis of the fatty acid composition after saponification and derivatization.
Fourier-Transform Infrared Spectroscopy (FTIR)	Identification of functional groups (e.g., ester carbonyl, hydroxyl groups).[10]
Nuclear Magnetic Resonance (NMR) Spectroscopy	Structural elucidation and determination of the degree of esterification.[10]
Mass Spectrometry (MS)	Determination of molecular weight and fragmentation patterns for structural confirmation.[10]

Experimental Protocol: General HPLC Analysis of Sorbitan Esters

Materials:

- Sorbitan ester sample
- HPLC grade solvents (e.g., isopropanol, water)
- Reversed-phase C18 column
- HPLC system with a suitable detector (e.g., refractive index or evaporative light scattering detector)

Procedure:

- Prepare a standard solution of the sorbitan ester in a suitable solvent (e.g., isopropanol).
- Set up the HPLC system with a reversed-phase C18 column.

- Use an isocratic or gradient elution with a mobile phase mixture, such as isopropanol and water.[8]
- Inject the sample and run the analysis.
- Identify and quantify the different ester fractions (mono-, di-, tri-) based on the retention times and peak areas relative to standards, if available.

Applications in Drug Development

Sorbitan esters are valuable excipients in pharmaceutical formulations due to their biocompatibility and surfactant properties. They are used as emulsifiers in creams and lotions, solubilizing agents for poorly water-soluble drugs, and as components of advanced drug delivery systems.

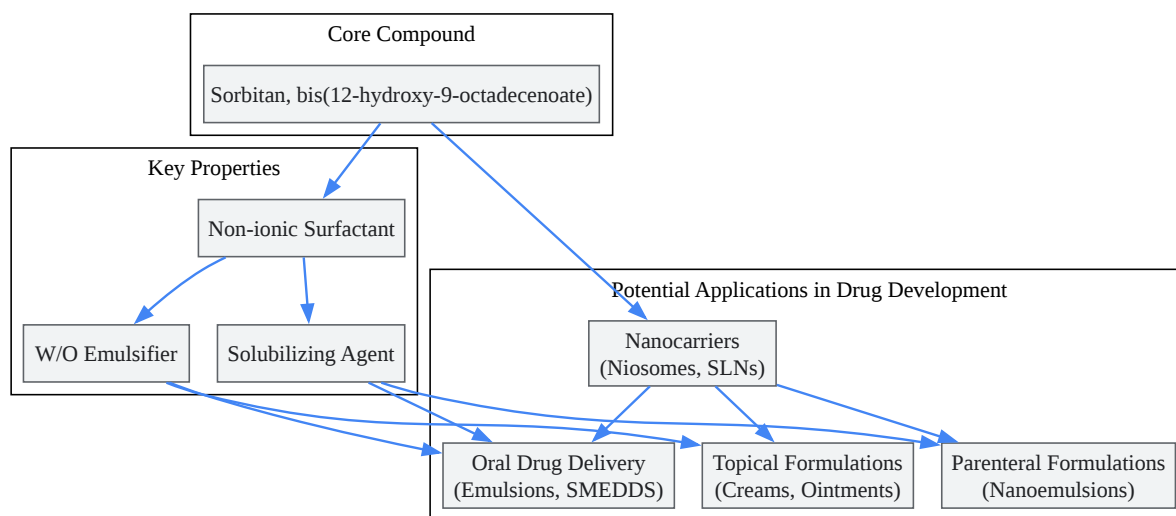
Emulsifying and Solubilizing Agent

Sorbitan, bis(12-hydroxy-9-octadecenoate), with its lipophilic nature, is expected to be an effective water-in-oil (W/O) emulsifier. The presence of hydroxyl groups on the ricinoleic acid chains may also contribute to its interfacial properties. It can be used to formulate stable emulsions for topical, oral, or parenteral administration.

Nanoparticle-Based Drug Delivery

Sorbitan esters are key components in the formation of various nanoparticle drug delivery systems, such as niosomes and solid lipid nanoparticles (SLNs). These systems can enhance the bioavailability, stability, and targeted delivery of therapeutic agents. While not specifically studied, Sorbitan, bis(12-hydroxy-9-octadecenoate) could potentially be used in the formulation of such nanocarriers.

Diagram: Logical Relationships in Sorbitan Ester Applications



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Caption: Logical relationships of Sorbitan, bis(12-hydroxy-9-octadecenoate) properties and applications.

Safety and Toxicology

Sorbitan esters, as a class, have been extensively studied and are considered to have low acute and chronic toxicity.[1] They are generally recognized as safe for use in food and cosmetic products. Mild skin irritation has been observed in some cases with high concentrations of certain sorbitan esters.[1]

Conclusion

Sorbitan, bis(12-hydroxy-9-octadecenoate) is a potentially valuable non-ionic surfactant for a range of applications, particularly in the pharmaceutical industry. While specific data for this compound is limited, its properties can be reasonably extrapolated from the extensive

knowledge base on other sorbitan esters. Its unique structure, incorporating the hydroxylated ricinoleic acid, may offer advantages in specific formulation challenges. Further research is warranted to fully characterize this compound and explore its potential in advanced drug delivery systems. This review provides a foundational understanding to guide such future investigations.

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